

Safeguarding Research: A Comprehensive Guide to Handling ONC213

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Compound of Interest

Compound Name: ONC213

Cat. No.: B13145634

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical guidance for researchers, scientists, and drug development professionals handling **ONC213**. Adherence to these procedures is critical for ensuring personnel safety and maintaining experimental integrity.

ONC213 is an investigational imipridone agent that targets α -ketoglutarate dehydrogenase, leading to mitochondrial stress and apoptosis in cancer cells, particularly in acute myeloid leukemia (AML).[1][2] While preclinical studies indicate low toxicity to normal hematopoietic cells, its classification as a potent, biologically active, and investigational antineoplastic agent necessitates rigorous handling protocols.[1][3] A specific Safety Data Sheet (SDS) for **ONC213** must be obtained from the supplier and reviewed by all personnel before handling the compound. The following guidelines are based on best practices for handling hazardous cytotoxic agents and should be implemented immediately.

I. Personal Protective Equipment (PPE)

The primary objective is to prevent exposure through inhalation, skin contact, or ingestion. A comprehensive assessment of risk should be conducted for all procedures involving **ONC213**. The following table summarizes the required PPE for various laboratory activities.

Activity	Required Personal Protective Equipment
Handling Stock Compound (Solid)	Double chemotherapy-tested nitrile gloves, disposable gown, safety glasses with side shields or goggles, N95 respirator (if not handled in a certified chemical fume hood).[4][5]
Weighing and Reconstitution	Double chemotherapy-tested nitrile gloves, disposable poly-coated gown, safety glasses and face shield, N95 respirator. To be performed in a certified chemical fume hood or biological safety cabinet.[6][7]
In Vitro Experimentation (Cell Culture)	Double chemotherapy-tested nitrile gloves, disposable gown, safety glasses. All work to be conducted in a Class II Biosafety Cabinet.
In Vivo Experimentation (Animal Dosing)	Double chemotherapy-tested nitrile gloves, disposable gown, safety glasses with side shields.[5]
Waste Disposal	Double chemotherapy-tested nitrile gloves, disposable gown, safety glasses or face shield. [7]

Key PPE Specifications:

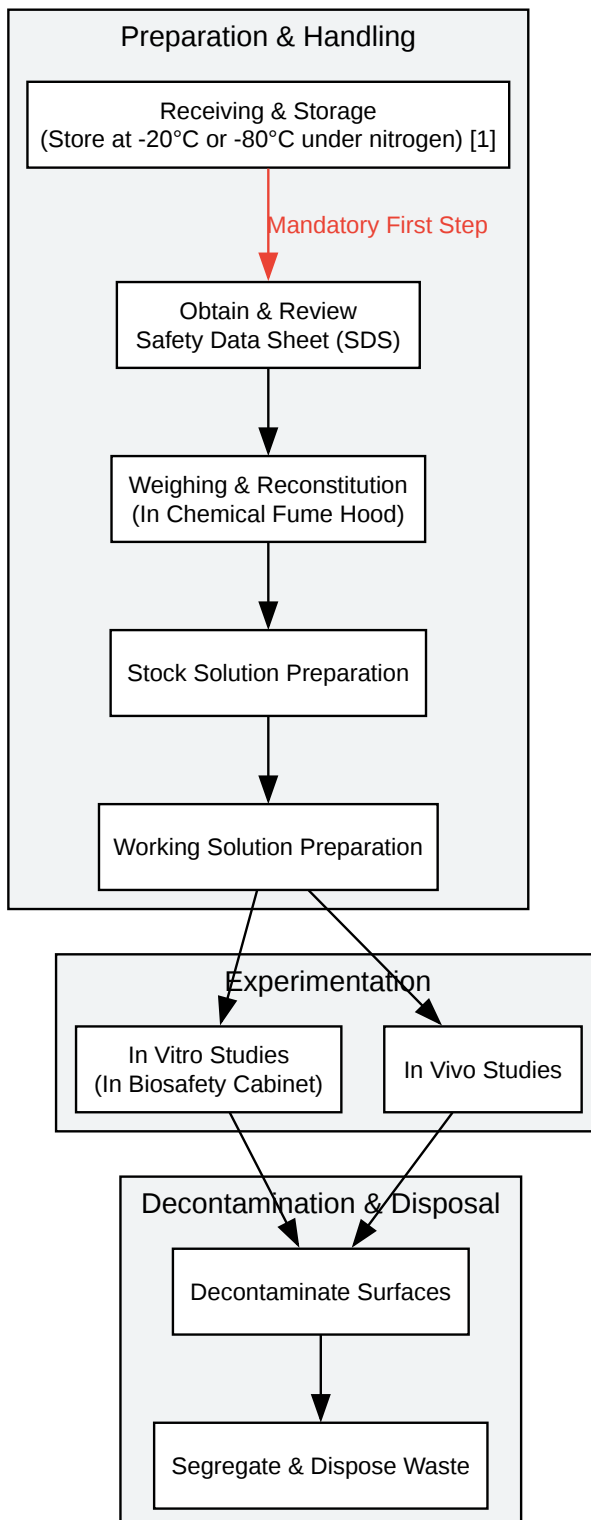
- **Gloves:** Use powder-free nitrile gloves tested for resistance to chemotherapy drugs (e.g., ASTM D6978).[5] Double-gloving is mandatory for handling the stock compound and during reconstitution.[4] The outer glove should be worn over the gown cuff and changed immediately if contaminated.[5]
- **Gowns:** Disposable, lint-free gowns made of a low-permeability fabric (e.g., polyethylene-coated) are required.[5][6] Gowns should have a closed front and long sleeves with tight-fitting cuffs.[6]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. A face shield should be worn over safety glasses whenever there is a risk of splashing, such as during reconstitution or spill cleanup.[5][7]

- Respiratory Protection: An N95 respirator or higher should be used when handling the powdered compound outside of a contained ventilation device to prevent aerosol inhalation.
[\[5\]](#)[\[8\]](#)

II. Operational Plan: From Receipt to Disposal

A structured workflow is essential to minimize risk. The following diagram outlines the key stages for handling **ONC213** within a laboratory setting.

ONC213 Handling Workflow



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Caption: Workflow for safe handling of **ONC213**.

III. Disposal Plan

All materials contaminated with **ONC213** must be treated as hazardous waste. Improper disposal can lead to environmental contamination and unintended exposure.

Waste Segregation and Disposal Protocol:

- Sharps: Needles and syringes used for administering **ONC213** must be disposed of directly into a designated hazardous waste sharps container. Do not recap needles.
- Solid Waste: All disposable PPE (gloves, gowns, masks), plasticware (pipette tips, tubes), and absorbent pads contaminated with **ONC213** should be collected in a clearly labeled, leak-proof hazardous waste container.
- Liquid Waste: Aqueous solutions containing **ONC213** (e.g., spent cell culture media) and organic solvent stock solutions must be collected in separate, clearly labeled, and sealed hazardous liquid waste containers. Do not mix with other laboratory waste streams.
- Disposal: All hazardous waste must be disposed of through the institution's certified hazardous waste management program. Follow all local, state, and federal regulations.

IV. Experimental Protocols Summary

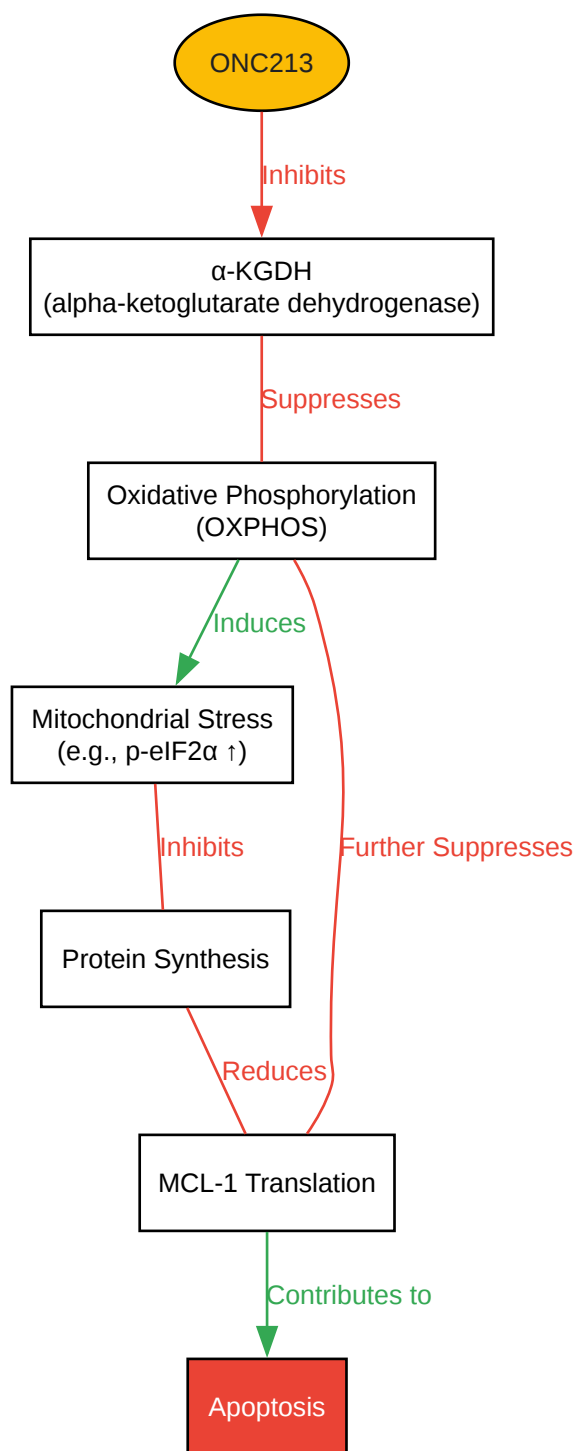
In Vitro IC₅₀ Determination

This protocol is a standard method to determine the concentration of **ONC213** that inhibits 50% of cell viability in AML cell lines.

- Cell Plating: Plate AML cells (e.g., MV4-11, OCI-AML3) in 96-well plates.[\[1\]](#)
- Treatment: Treat cells with a range of **ONC213** concentrations (e.g., 90 nM to 2200 nM).[\[1\]](#)
- Incubation: Incubate the plates for 72 hours under standard cell culture conditions.[\[1\]](#)
- Viability Assay: Assess cell viability using a standard method such as the MTT assay.[\[1\]](#)
- Data Analysis: Calculate IC₅₀ values using appropriate software (e.g., GraphPad Prism).[\[1\]](#)

ONC213 Signaling Pathway

ONC213 induces cell death in AML by targeting the mitochondrial enzyme α -ketoglutarate dehydrogenase (α -KGDH). This initiates a cascade of events leading to apoptosis.



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